

# 2-Methylglutaronitrile safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 2-Methylglutaronitrile

Cat. No.: B7801623

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## An In-depth Technical Guide to the Safe Handling of 2-Methylglutaronitrile

For professionals in research and drug development, the meticulous handling of chemical reagents is a cornerstone of both laboratory safety and experimental integrity. **2-Methylglutaronitrile** (CAS No. 4553-62-2), a key intermediate in the synthesis of various organic compounds including nicotinamide, presents significant health hazards that demand a comprehensive understanding and rigorous application of safety protocols.<sup>[1]</sup> This guide serves as a technical resource, moving beyond mere procedural lists to explain the causality behind safety measures, ensuring a self-validating system of laboratory practice.

## Hazard Identification and Risk Profile

**2-Methylglutaronitrile** is a colorless to amber liquid that is classified as acutely toxic and an irritant.<sup>[1][2][3]</sup> The primary danger of this compound lies in its high acute toxicity via multiple routes of exposure. It is readily absorbed through the skin, making dermal contact a significant risk.<sup>[2][3]</sup>

### GHS Hazard Classification:

- Acute Toxicity, Oral (Category 3) - H301: Toxic if swallowed.<sup>[4]</sup>
- Acute Toxicity, Dermal (Category 3) - H311: Toxic in contact with skin.<sup>[4]</sup>
- Acute Toxicity, Inhalation (Category 2) - H330: Fatal if inhaled.<sup>[4][5]</sup>

- Skin Irritation (Category 2) - H315: Causes skin irritation.[4][5]
- Eye Irritation (Category 2A) - H319: Causes serious eye irritation.[4][5]

The signal word for this chemical is "Danger".[2][4][5] The severity of the inhalation hazard (Category 2) underscores the critical need for stringent engineering controls to prevent exposure to its vapors or aerosols.

## Chemical Reactivity Profile

Understanding the reactivity of **2-Methylglutaronitrile** is crucial for safe storage and handling. As a nitrile, it is incompatible with:

- Strong Acids and Oxidizing Agents: Mixing with strong oxidizing acids can lead to extremely violent reactions.[2][3][5][6]
- Bases: Combination with bases can produce highly toxic hydrogen cyanide gas.[2][3][5][6]
- Reducing Agents: Can react vigorously.[2][5]

These incompatibilities dictate that **2-Methylglutaronitrile** must be stored in isolation from these chemical classes.

## Physicochemical and Toxicological Data

A quantitative understanding of the compound's properties is essential for risk assessment.

### Table 1: Physical and Chemical Properties

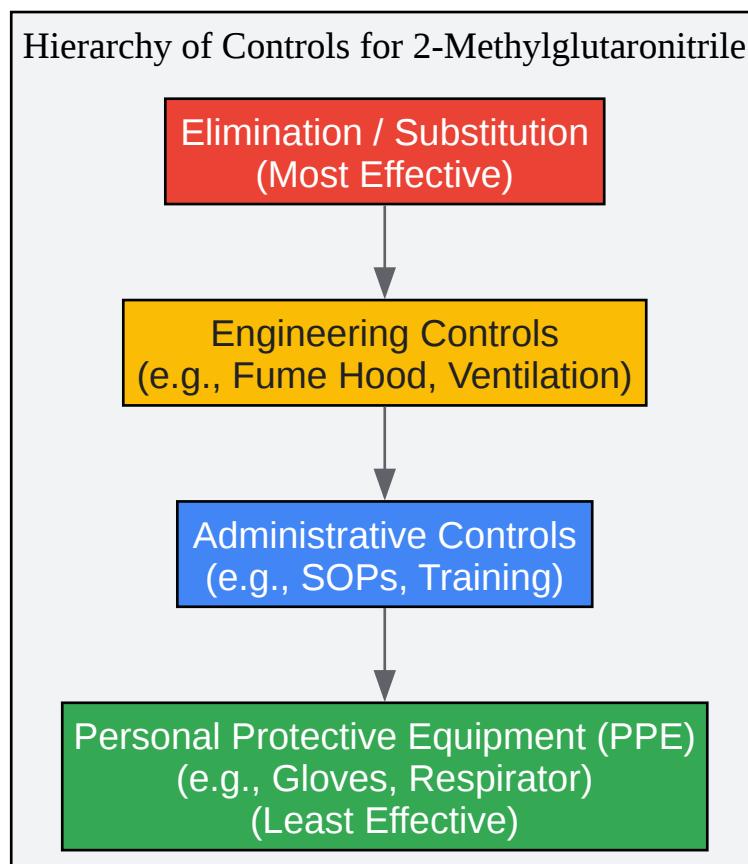
Property	Value	Source
CAS Number	4553-62-2	<a href="#">[2]</a>
Molecular Formula	C6H8N2	<a href="#">[2]</a>
Molecular Weight	108.14 g/mol	<a href="#">[2]</a>
Appearance	Colorless to Light orange/Amber liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	269-271 °C	<a href="#">[2]</a>
Melting Point	-45 °C	<a href="#">[2]</a>
Density	0.95 g/mL at 25 °C	<a href="#">[2]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[2]</a>
Water Solubility	52.3 g/L at 20 °C	<a href="#">[2]</a>

**Table 2: Acute Toxicity Data**

Route	Species	Value	Source
Dermal LD50	Rabbit	776 mg/kg	<a href="#">[4]</a>
Inhalation LC50	Rat	0.66 mg/L / 4h	<a href="#">[4]</a>
Oral LD50	Rat	301 mg/kg	<a href="#">[4]</a>

## The Hierarchy of Controls: A Systematic Approach to Safety

The most effective safety programs implement a multi-layered approach known as the hierarchy of controls. This framework prioritizes strategies that are inherently more effective and less reliant on individual human behavior.



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Caption: Hierarchy of controls, from most to least effective.

## Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it can contact the worker.

- Ventilation: All handling of **2-Methylglutaronitrile** must be conducted in a well-ventilated area.<sup>[5]</sup> For any procedure that could generate vapors or aerosols, a certified chemical fume hood is mandatory.
- Isolation: Use of glove boxes or other containment systems for highly hazardous or long-duration procedures.

## Administrative Controls: Safe Work Practices

These are the procedures and policies that dictate how work is performed safely.

- Standard Operating Procedures (SOPs): Develop detailed SOPs for all experimental work involving this chemical, including handling, storage, and waste disposal.
- Training: Ensure all personnel are trained on the specific hazards, handling procedures, and emergency response protocols for **2-Methylglutaronitrile**.
- Hygiene: Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[4\]](#)[\[5\]](#)  
Wash hands and any exposed skin thoroughly after handling and before leaving the laboratory.[\[5\]](#)
- Access Control: Store the chemical in a locked, secure area accessible only to authorized personnel.[\[5\]](#)

## Personal Protective Equipment (PPE): The Final Barrier

PPE is essential but should never be the sole means of protection. It must be used in conjunction with engineering and administrative controls.

- Hand Protection: Wear chemical-impermeable gloves.[\[5\]](#) Nitrile gloves are an excellent choice due to their high resistance to a wide range of chemicals, including nitriles, solvents, and oils.[\[7\]](#)[\[8\]](#)[\[9\]](#) Gloves must be inspected for tears or punctures before use and disposed of properly after handling.[\[5\]](#)
- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a full-face shield to protect against splashes.[\[4\]](#)[\[5\]](#)
- Skin and Body Protection: A lab coat is mandatory. For tasks with a higher risk of splashing, wear fire/flame-resistant and impervious clothing, such as a chemical-resistant apron or suit.[\[5\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable limits, or during emergency situations, wear a NIOSH-approved respirator with an appropriate organic vapor cartridge.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Storage and Disposal Protocols

## Safe Storage

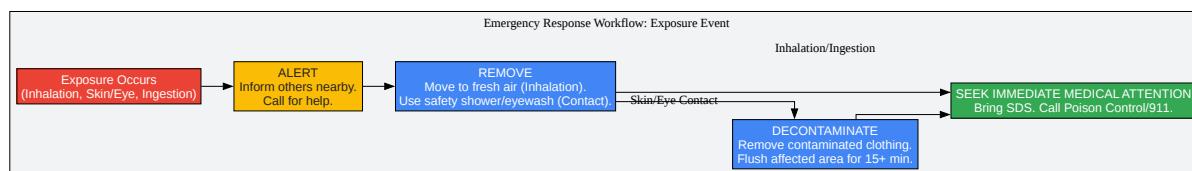
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5]
- Recommended storage temperature is between +2°C and +8°C (refrigerated).[2][3]
- Store locked up and away from incompatible materials such as strong acids, bases, and oxidizing agents.[4][5]

## Waste Disposal

- All waste containing **2-Methylglutaronitrile** must be treated as hazardous waste.
- Collect waste in suitable, labeled, and closed containers.[5] Do not mix with other waste streams unless compatibility is confirmed.
- Disposal must be carried out by a licensed chemical destruction facility or via controlled incineration with flue gas scrubbing, in accordance with all applicable local, state, and federal regulations.[4][5]

## Emergency Procedures: A Validating System of Response

A clear, well-rehearsed emergency plan is a critical component of a safe laboratory environment.



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Caption: Workflow for responding to a chemical exposure event.

## First Aid Measures: Step-by-Step Protocol

- Inhalation:
  - Immediately move the victim to fresh air.[4][5]
  - If the victim is not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation.[5]
  - Call for immediate medical attention.[4][5] Symptoms like headache, dizziness, cyanosis, and respiratory arrest can occur.[4]
- Skin Contact:
  - Immediately use the safety shower and flush the affected skin with copious amounts of water for at least 15 minutes.[6][10]
  - Simultaneously remove all contaminated clothing and shoes.[4][5]
  - Wash the affected area thoroughly with soap and water.[6]
  - Call for immediate medical attention.[4][5]
- Eye Contact:
  - Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[4][6][10]
  - Remove contact lenses if present and easy to do so.[4]
  - Seek immediate medical attention.[4][6]
- Ingestion:
  - Rinse the mouth with water.[4][5]

- Do NOT induce vomiting.[5]
- Never give anything by mouth to an unconscious person.[5]
- Call a physician or Poison Control Center immediately.[4][5]

## Accidental Release Measures: Spill Cleanup Protocol

- Evacuate & Isolate: Evacuate non-essential personnel from the area. Isolate the spill area for at least 50 meters (150 feet) in all directions.[3][6]
- Ventilate: Ensure adequate ventilation, but avoid actions that could spread vapors into other areas.
- Wear PPE: Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and splash goggles.
- Contain & Absorb: Prevent the spill from entering drains or waterways.[4][5] Use a non-combustible absorbent material like vermiculite, sand, or earth to soak up the product.[4]
- Collect: Use spark-proof tools to carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[5]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety officer or supervisor.

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## References

- 1. 2-Methylglutaronitrile - Wikipedia [en.wikipedia.org]
- 2. 2-METHYLGLUTARONITRILE | 4553-62-2 [chemicalbook.com]

- 3. D,L-2-METHYLGLUTARONITRILE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. dytek.invista.com [dytek.invista.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Nitrile Gloves: Reliable Protection Against Chemicals and Pathogens - PPS Gloves [ppsgloves.com]
- 8. glovesnstuff.com [glovesnstuff.com]
- 9. Nitrile Gloves: Advancing PPE and Industrial Hand Safety | Industrial Solutions MEF [industrialsolution.ae]
- 10. ehs.princeton.edu [ehs.princeton.edu]
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